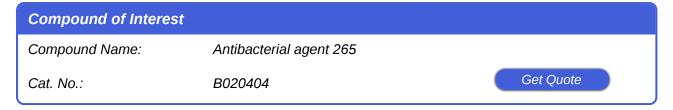


In-Depth Technical Guide: Antibacterial Agent 265 (CAS Number: 112811-72-0)

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Introduction

Antibacterial agent 265, identified by the CAS number 112811-72-0, is chemically known as 1-Cyclopropyl-6,7-difluoro-8-methoxy-4-oxo-1,4-dihydroquinoline-3-carboxylic acid. This molecule belongs to the fluoroquinolone class of antibiotics, a group renowned for its broad-spectrum antibacterial activity. It serves as a crucial intermediate in the synthesis of more complex fluoroquinolone antibiotics, including Moxifloxacin and Gatifloxacin.[1][2] The structural integrity of this core, particularly the carboxylic acid group at the C-3 position, is paramount for its antibacterial efficacy.[3][4] This technical guide provides a comprehensive overview of its synthesis, mechanism of action, antibacterial spectrum, and relevant experimental protocols.

Chemical Structure and Properties



Property	Value
IUPAC Name	1-Cyclopropyl-6,7-difluoro-8-methoxy-4-oxo-1,4-dihydroquinoline-3-carboxylic acid
Synonyms	Antibacterial agent 265, Moxifloxacin intermediate
CAS Number	112811-72-0
Molecular Formula	C14H11F2NO4
Molecular Weight	295.24 g/mol
Appearance	White or almost white crystalline powder

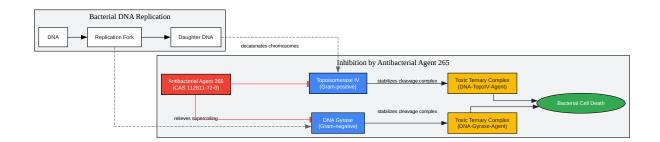
Mechanism of Action: Targeting Bacterial DNA Replication

As a member of the fluoroquinolone class, **Antibacterial agent 265** exerts its bactericidal effects by inhibiting essential bacterial enzymes involved in DNA replication: DNA gyrase (topoisomerase II) and topoisomerase IV.[5]

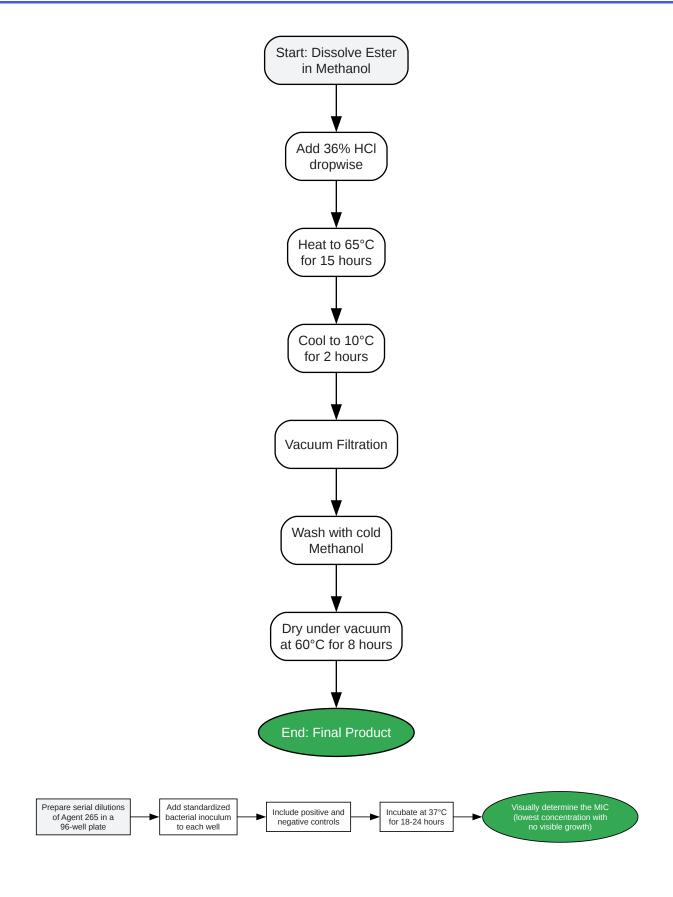
- Inhibition of DNA Gyrase: In Gram-negative bacteria, the primary target is DNA gyrase. This
 enzyme is responsible for introducing negative supercoils into the bacterial DNA, a critical
 step for relieving torsional stress during DNA replication and transcription. By binding to the
 enzyme-DNA complex, the agent stabilizes the cleaved DNA strands, leading to a cessation
 of replication and ultimately, cell death.
- Inhibition of Topoisomerase IV: In Gram-positive bacteria, topoisomerase IV is the main target. This enzyme is crucial for the decatenation of daughter chromosomes following DNA replication. Inhibition of topoisomerase IV prevents the separation of newly replicated chromosomes, leading to a lethal disruption of cell division.

The interaction of the fluoroquinolone with these enzymes creates a toxic ternary complex, effectively converting these essential enzymes into cellular poisons.









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